

CAS number for 5-Chloropyrazine-2-carboxamide

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Compound of Interest

Compound Name: 5-Chloropyrazine-2-carboxamide

CAS No.: 21279-64-1

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An In-Depth Technical Guide to **5-Chloropyrazine-2-carboxamide** (CAS: 21279-64-1):
Synthesis, Properties, and Applications in Drug Discovery

Introduction

5-Chloropyrazine-2-carboxamide, registered under CAS number 21279-64-1, is a pivotal heterocyclic compound that serves as a fundamental building block in modern medicinal and agricultural chemistry.^{[1][2][3][4]} As a derivative of pyrazine, a class of aromatic compounds known for their diverse biological activities, this molecule has garnered significant attention. Its structural similarity to the first-line antitubercular drug Pyrazinamide (PZA) has positioned it as a critical scaffold in the development of novel therapeutic agents, particularly against mycobacterial infections.^{[5][6]}

This guide, intended for researchers, chemists, and drug development professionals, provides a comprehensive technical overview of **5-Chloropyrazine-2-carboxamide**. We will delve into its physicochemical properties, explore robust synthetic methodologies with a focus on mechanistic rationale, and detail its significant applications, primarily in the discovery of next-generation antimycobacterial agents. The protocols and insights presented herein are framed

from the perspective of an application scientist, emphasizing experimental causality and the establishment of self-validating workflows to ensure reproducibility and scientific rigor.

Part 1: Physicochemical Properties and Characterization

The foundational step in utilizing any chemical entity is a thorough understanding of its physical and chemical properties. These characteristics dictate its handling, reactivity, and suitability for various applications.

Key Physicochemical Data

The essential properties of **5-Chloropyrazine-2-carboxamide** are summarized below. This data is crucial for reaction planning, purification, and analytical method development.

Property	Value	Source(s)
CAS Number	21279-64-1	[1] [2] [3]
Molecular Formula	C ₅ H ₄ ClN ₃ O	Inferred from structure
Molecular Weight	157.56 g/mol	Inferred from formula
Appearance	White to light yellow powder/crystal	[4]
Purity	Typically ≥98%	[3] [4]
Storage Conditions	Room temperature, inert atmosphere, keep in a dark place	[3]
Synonyms	5-Chloropyrazinamide, 5-Cl-PZA	[6] [7]

Analytical Validation

Confirming the identity and purity of **5-Chloropyrazine-2-carboxamide** is paramount. Standard analytical techniques are employed for its characterization. For its derivatives, techniques such as ¹H-NMR, ¹³C-NMR, IR spectroscopy, and elemental analysis are routinely

used to confirm their structures, as documented in various studies.^{[5][8]} For instance, the presence of the amide group can be confirmed by characteristic peaks in the IR spectrum (around 3300 cm^{-1} for N-H stretching and 1660 cm^{-1} for C=O stretching), while NMR spectroscopy would confirm the specific arrangement of protons and carbons on the pyrazine ring.

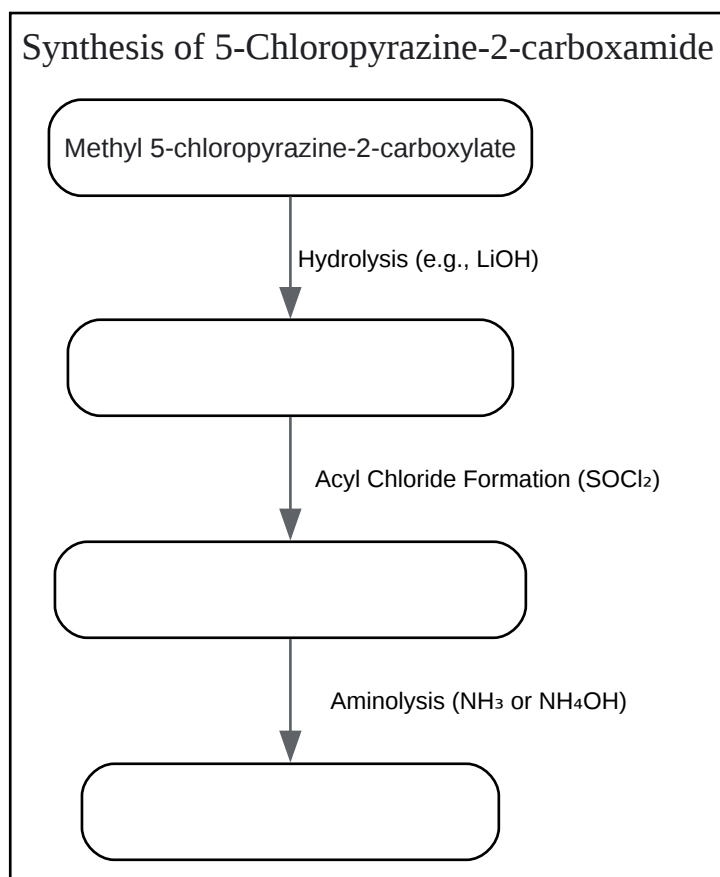
Part 2: Synthesis and Mechanistic Rationale

The utility of **5-Chloropyrazine-2-carboxamide** is fundamentally linked to its synthesis and its capacity to serve as a precursor for more complex molecules. Understanding the chemistry behind its formation and derivatization is key to its effective application.

Core Synthesis Pathway

A common and efficient route to synthesize **5-Chloropyrazine-2-carboxamide** involves the amidation of its corresponding carboxylic acid or acyl chloride. The carboxylic acid precursor, 5-chloropyrazine-2-carboxylic acid, is itself a valuable intermediate.^{[4][9]}

The overall workflow can be visualized as follows:



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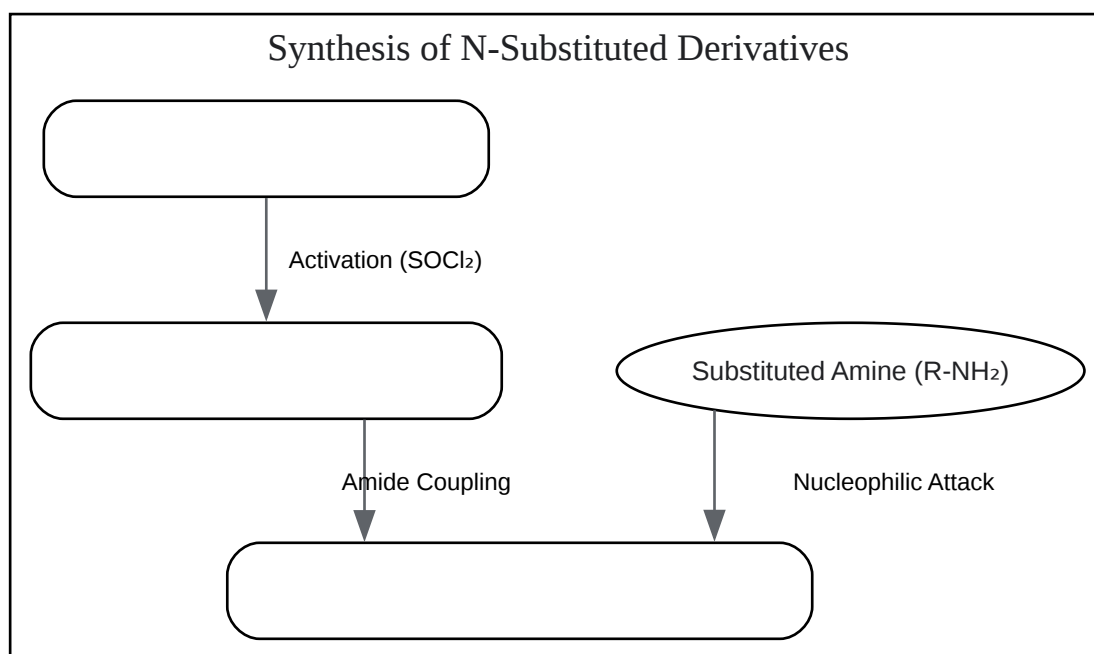
Caption: Synthesis workflow for **5-Chloropyrazine-2-carboxamide**.

Causality Behind Experimental Choices:

- Hydrolysis: The synthesis often starts from the more stable methyl ester. Hydrolysis using a base like lithium hydroxide (LiOH) is effective and can be performed in aqueous conditions, representing a green chemistry approach.[9]
- Acyl Chloride Formation: To facilitate amidation, the carboxylic acid is activated. Thionyl chloride (SOCl₂) is a common reagent for this purpose as it cleanly converts the acid to a highly reactive acyl chloride, with byproducts (SO₂ and HCl) being gaseous and easily removed.[10]
- Aminolysis: The reactive acyl chloride readily undergoes nucleophilic attack by ammonia to form the stable primary amide, yielding the final product.

Application: Synthesis of N-Substituted Derivatives

The true power of **5-Chloropyrazine-2-carboxamide** lies in its role as a scaffold. The chlorine atom and the amide group can be modified, but a prevalent application is the synthesis of N-substituted analogs for drug discovery.^{[7][11]}



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Caption: General workflow for synthesizing N-substituted analogs.

This pathway is central to building libraries of compounds for structure-activity relationship (SAR) studies. A detailed protocol for this type of reaction is provided in Part 4.

Part 3: Applications in Drug Development

The primary driver for the extensive research into **5-Chloropyrazine-2-carboxamide** and its derivatives is their potent biological activity, especially against *Mycobacterium tuberculosis*.

Antimycobacterial Activity and Mechanism of Action

5-Chloropyrazine-2-carboxamide (5-Cl-PZA) has demonstrated significant in vitro antimycobacterial activity, including against PZA-resistant strains and atypical mycobacteria.^[6]

- Mechanism of Action: The proposed target for 5-Cl-PZA is the mycobacterial Fatty Acid Synthase I (FAS I) enzyme system.[6][7] This enzyme is critical for the synthesis of mycolic acids, which are essential components of the mycobacterial cell wall. 5-Cl-PZA is believed to bind competitively to the NADPH binding site of FAS I, inhibiting its function and disrupting cell wall integrity, ultimately leading to cell death.[6]



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Caption: Proposed mechanism of action for 5-Cl-PZA.

Structure-Activity Relationship (SAR) Insights

Extensive research has focused on synthesizing and testing N-substituted derivatives to enhance potency and improve drug-like properties. These studies have yielded crucial SAR insights.

Compound Type / Substituent	Activity against M. tuberculosis H37Rv (MIC)	Key Insights	Reference(s)
5-Cl-PZA (Parent)	~10 µg/mL	Baseline activity, inhibits FAS I.	[6]
N-phenyl derivatives	1.56 - 6.25 µg/mL	Generally potent. The phenyl ring tolerates a wide range of substituents.	[7][12]
N-(5-chloro-2-hydroxyphenyl)	1.56 µg/mL	Combination of electron-withdrawing (Cl) and donating (OH) groups is beneficial.	[7][12]
4-(carboxamido)-2-hydroxybenzoic acid	3.13 µg/mL	Preserves good activity while being rated as non-toxic in in vitro models.	[7][12]
N-benzyl derivatives	12.5 - 25 µg/mL	Generally less active than anilides against M. tuberculosis but show activity against M. kansasii.	[11]

These findings demonstrate that the **5-chloropyrazine-2-carboxamide** core is a highly "tunable" scaffold. By modifying the N-substituent, researchers can modulate potency, spectrum of activity, and safety profiles. For example, the addition of hydroxyl groups has been shown to decrease in vitro cytotoxicity.[7]

Part 4: Validated Experimental Protocols

The following protocols are designed as self-validating systems, incorporating checkpoints to ensure the integrity of the experimental outcome.

Protocol 1: Synthesis of 5-chloro-N-(4-methylphenyl)pyrazine-2-carboxamide

This protocol details a representative amide coupling reaction, a cornerstone of derivative synthesis.

Objective: To synthesize an N-substituted analog of **5-Chloropyrazine-2-carboxamide** for biological screening.

Methodology:

- Reagent Preparation:
 - In a dry, nitrogen-flushed round-bottom flask, dissolve 5-chloropyrazine-2-carboxylic acid (1.0 eq) in anhydrous toluene.
 - Add a catalytic amount of N,N-dimethylformamide (DMF, ~1 drop).
- Acyl Chloride Formation:
 - Slowly add thionyl chloride (SOCl_2 , 1.2 eq) to the solution at room temperature.
 - Heat the reaction mixture to 100°C and stir for 1 hour.
 - Trustworthiness Checkpoint: The reaction mixture should become a clear solution, and gas evolution (SO_2 , HCl) should cease.
 - Cool the mixture to room temperature and remove the solvent and excess SOCl_2 under reduced pressure to yield the crude 5-chloropyrazine-2-carbonyl chloride.
- Amide Coupling:
 - Dissolve the crude acyl chloride in anhydrous acetone.
 - In a separate flask, dissolve 4-methylaniline (1.1 eq) and triethylamine (TEA, 1.5 eq) in anhydrous acetone.
 - Slowly add the amine solution to the acyl chloride solution at 0°C (ice bath).

- Allow the reaction to warm to room temperature and stir for 4-6 hours.
- Causality Note: TEA is a non-nucleophilic base used to scavenge the HCl generated during the reaction, driving the equilibrium towards product formation.
- Workup and Purification:
 - Trustworthiness Checkpoint: Monitor the reaction progress by Thin Layer Chromatography (TLC) using a hexane/ethyl acetate mobile phase. The disappearance of the starting amine and the appearance of a new, less polar spot indicates product formation.
 - Once the reaction is complete, filter off the triethylamine hydrochloride salt that has precipitated.
 - Concentrate the filtrate under reduced pressure.
 - Redissolve the crude product in ethyl acetate and wash sequentially with 1M HCl, saturated NaHCO₃ solution, and brine.
 - Dry the organic layer over anhydrous Na₂SO₄, filter, and concentrate to yield the crude product.
 - Purify the product by column chromatography or recrystallization to obtain the pure 5-chloro-N-(4-methylphenyl)pyrazine-2-carboxamide.
- Characterization:
 - Confirm the structure and purity of the final product using ¹H-NMR, ¹³C-NMR, and mass spectrometry.

Protocol 2: In Vitro Antimycobacterial Susceptibility Testing

This protocol outlines the microplate dilution method for determining the Minimum Inhibitory Concentration (MIC).

Objective: To quantify the in vitro potency of synthesized compounds against *M. tuberculosis*.

Methodology:

- Preparation:
 - Prepare a stock solution of the test compound in dimethyl sulfoxide (DMSO).
 - In a 96-well microplate, perform a serial two-fold dilution of the compound in Middlebrook 7H9 broth to achieve the desired concentration range (e.g., 100 µg/mL to 0.78 µg/mL).
- Inoculation:
 - Prepare a standardized inoculum of *M. tuberculosis* H37Rv.
 - Add the inoculum to each well containing the test compound.
- Controls (Self-Validation System):
 - Positive Control: Include wells with a known antitubercular drug (e.g., Isoniazid, Pyrazinamide) to confirm the susceptibility of the bacterial strain.
 - Negative Control: Include wells with the bacterial inoculum and the highest concentration of DMSO vehicle used to ensure it does not inhibit growth.
 - Sterility Control: Include wells with broth only to check for contamination.
 - Growth Control: Include wells with inoculum and broth only to confirm normal bacterial growth.
- Incubation:
 - Seal the plate and incubate at 37°C for 7-14 days.
- Result Determination:
 - Assess bacterial growth visually or by adding a growth indicator like Resazurin. A color change (e.g., blue to pink) indicates viable bacteria.

- The MIC is defined as the lowest concentration of the compound that completely inhibits visible bacterial growth.

Conclusion

5-Chloropyrazine-2-carboxamide is far more than a simple chemical intermediate; it is a validated and highly versatile scaffold for the development of bioactive molecules. Its straightforward synthesis, coupled with the profound biological effects of its derivatives, particularly in the realm of antimycobacterials, solidifies its importance in modern drug discovery. The insights into its mechanism as a FAS I inhibitor provide a rational basis for the design of new and more effective agents. By employing robust, self-validating synthetic and biological protocols, researchers can continue to unlock the full potential of this powerful chemical entity, paving the way for new solutions to pressing global health challenges.

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